

Comparative Analysis of Chondramide C's Anti-Metastatic Efficacy In Vivo

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Compound of Interest

Compound Name: Chondramide C

Cat. No.: B15561887

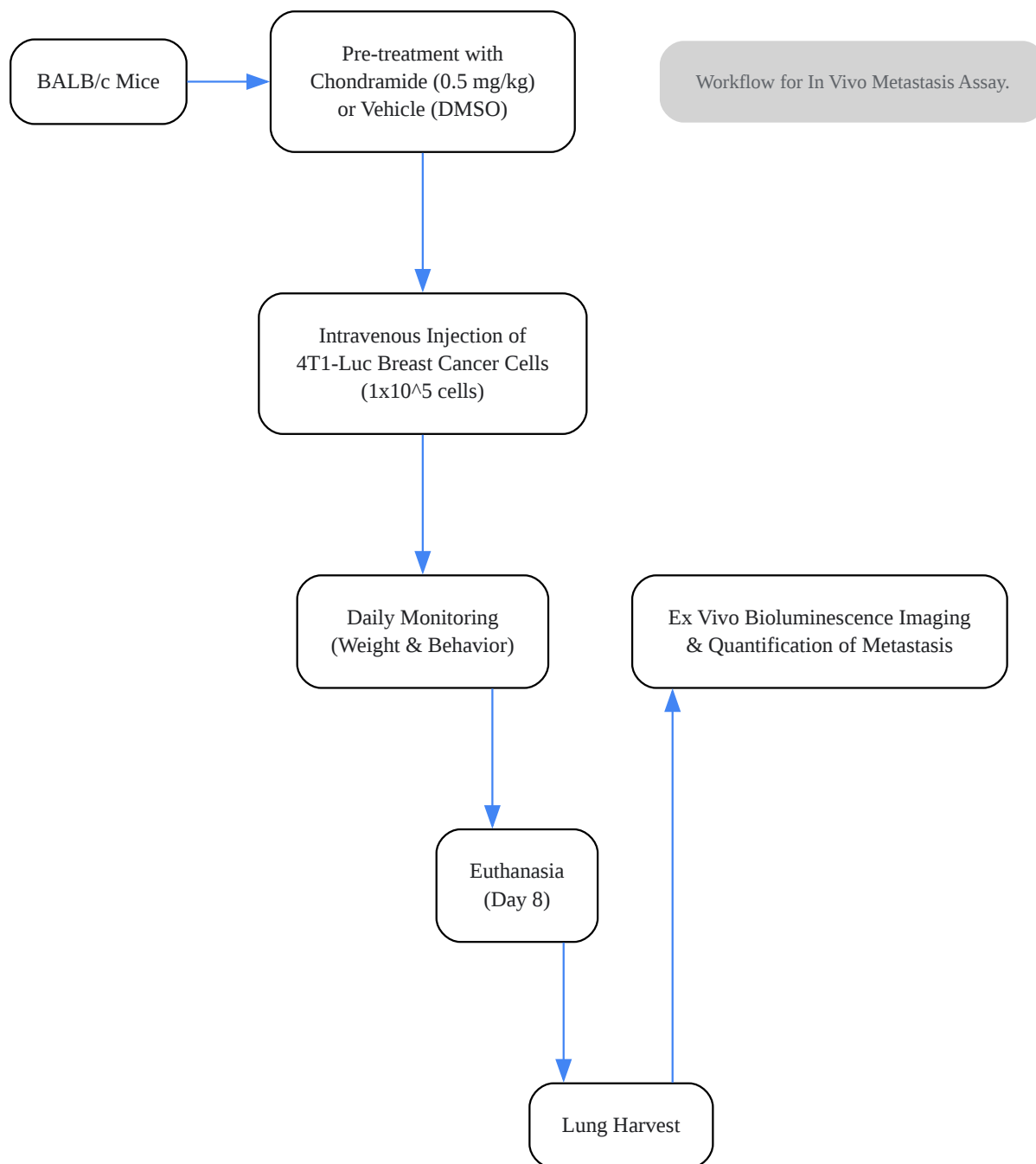
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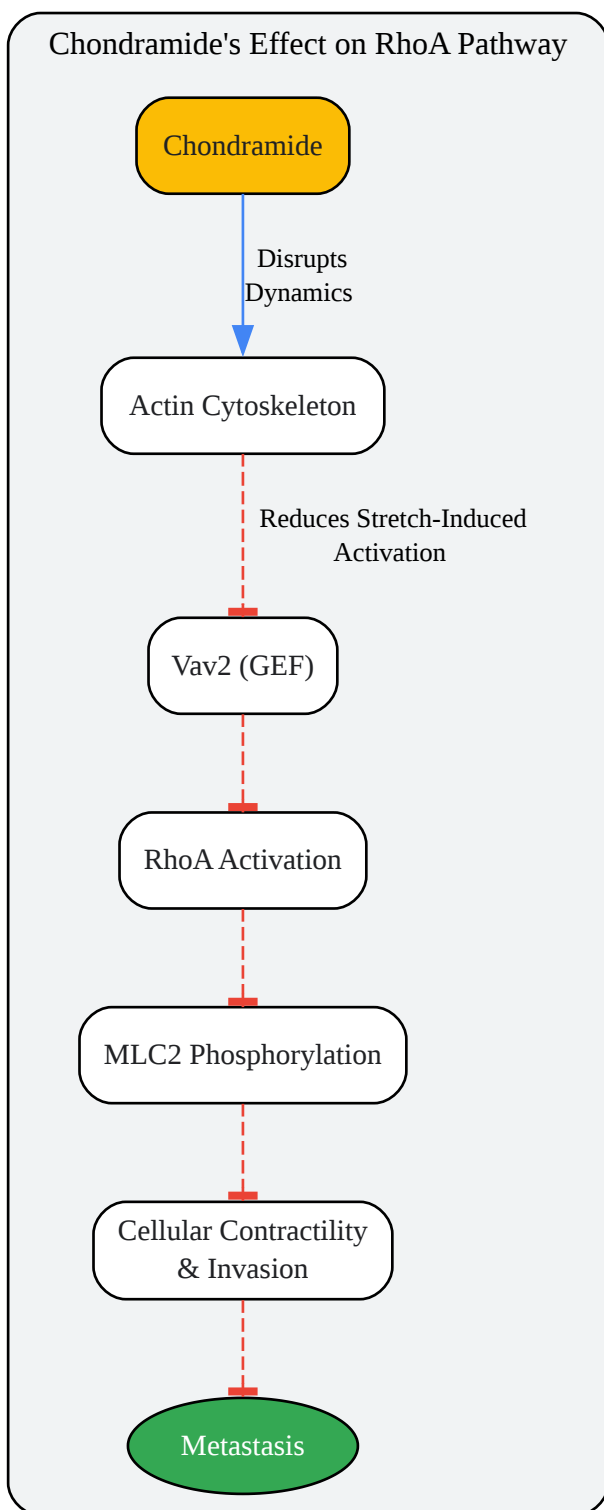
For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed comparison of the in vivo anti-metastatic effects of **Chondramide C**, a cyclodepsipeptide derived from the myxobacterium *Chondromyces crocatus*[1][2]. Chondramides have garnered interest for their antiproliferative activities, which stem from their ability to interfere with the actin cytoskeleton, a critical component in cell motility and invasion[2][3]. This document summarizes key experimental findings, protocols, and mechanisms of action to validate its potential as an anti-metastatic agent. The primary comparison is based on a key study demonstrating its efficacy against a vehicle control in a murine breast cancer model.

In Vivo Experimental Workflow

To assess the anti-metastatic potential of Chondramide, an experimental metastasis model is typically employed. The following diagram illustrates the workflow used in a preclinical study involving a murine breast cancer model (4T1-Luc)[1][4]. This model involves injecting tumor cells directly into the bloodstream to simulate the dissemination phase of metastasis.





Chondramide's inhibitory signaling pathway.

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References

- 1. The Actin Targeting Compound Chondramide Inhibits Breast Cancer Metastasis via Reduction of Cellular Contractility | PLOS One [journals.plos.org]
- 2. The chondramides: cytostatic agents from myxobacteria acting on the actin cytoskeleton - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. academic.oup.com [academic.oup.com]
- 4. The actin targeting compound Chondramide inhibits breast cancer metastasis via reduction of cellular contractility - PubMed [pubmed.ncbi.nlm.nih.gov]
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